Application Note: Precision Synthesis of 1-(4-hydroxy-2-methylphenyl)propan-1-one

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(4-Hydroxy-2-methylphenyl)propan-1-one*
CAS No.:	*2887-55-0*
Cat. No.:	*B2673106*

Get Quote

CAS: 2887-55-0 | Target Class: Hydroxy-aryl Ketones | Version: 2.0

Executive Summary & Strategic Rationale

This guide details the optimized synthesis of **1-(4-hydroxy-2-methylphenyl)propan-1-one**, a critical intermediate in the development of muscle relaxants (e.g., Tolperisone analogs) and functionalized phenolic precursors.

While direct Friedel-Crafts acylation of m-cresol is theoretically possible, it often suffers from poor regioselectivity (yielding mixtures of 2- and 4-isomers) and poly-acylation. To ensure pharmaceutical-grade purity and regiochemical fidelity, this protocol utilizes the Fries Rearrangement pathway. This route leverages the steric bulk of the ortho-methyl group in the starting material (m-cresol) to direct the acyl group to the para-position (C4), ensuring the correct 1,2,4-substitution pattern.

Key Reaction Parameters

© 2026 BenchChem. All rights reserved.

Parameter	Specification	Rationale
Substrate	m-Cresol (3-Methylphenol)	Precursor providing the correct methyl/hydroxyl scaffold.
Reagent	Propionyl Chloride	High reactivity for quantitative ester formation.
Catalyst	Aluminum Chloride ($AlCl_3$)	Strong Lewis acid required for the rearrangement step; forms a stable complex with the product.[1][2]
Solvent	Dichloromethane (Step 1) / Neat or Nitrobenzene (Step 2)	DCM allows mild esterification. High-temperature rearrangement often requires solvent-free conditions or high-BP solvents.
Critical Control	Temperature (120°C - 140°C)	High temperature thermodynamically favors the para-rearrangement (migration to C4) over the ortho-isomer.

Mechanistic Pathway & Regiochemistry

The synthesis proceeds via a two-stage mechanism: O-acylation followed by Lewis Acid-catalyzed rearrangement.

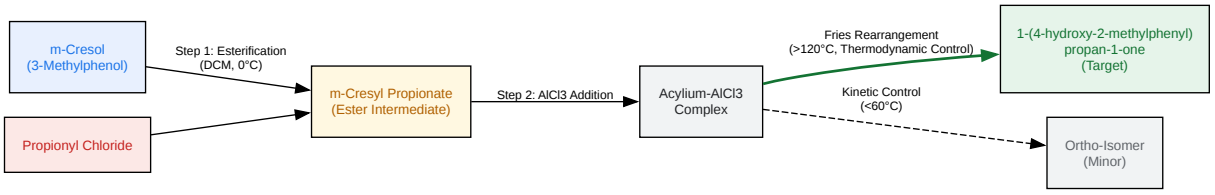
Regiochemical Logic

m-Cresol has two ortho positions and one para position relative to the hydroxyl group:

- Position 2 (Ortho): Sterically hindered (sandwiched between -OH and $-CH_3$).
- Position 6 (Ortho): Accessible, but leads to the 2-hydroxy-4-methyl isomer (undesired).
- Position 4 (Para): Electronically activated and sterically accessible. Under thermodynamic control (Fries Rearrangement), the acyl group preferentially migrates here.

© 2026 BenchChem. All rights reserved.

Pathway Visualization



Click to download full resolution via product page

Figure 1: The Fries Rearrangement pathway prioritizes the thermodynamic product (para-acylation) at elevated temperatures, overcoming the steric hindrance of the ortho-methyl group. [3]

Detailed Experimental Protocol

Safety Pre-Requisites[6]

- Aluminum Chloride ($AlCl_3$): Reacts violently with water, releasing HCl gas. Handle in a fume hood under inert atmosphere (N_2/Ar).
- Propionyl Chloride: Corrosive lachrymator.
- Exotherm Warning: The addition of $AlCl_3$ to the ester is highly exothermic.

Step 1: Synthesis of m-Cresyl Propionate (Esterification)

This step isolates the ester to ensure clean rearrangement.

- Setup: Equip a 500 mL 3-neck round-bottom flask (RBF) with a magnetic stir bar, addition funnel, and N_2 inlet.
- Charge: Add m-cresol (10.8 g, 100 mmol) and Dichloromethane (DCM, 100 mL). Add Triethylamine (11.1 g, 110 mmol) as an acid scavenger.
- Cooling: Cool the solution to 0°C using an ice bath.

© 2026 BenchChem. All rights reserved.

- Addition: Dropwise add Propionyl Chloride (10.2 g, 110 mmol) over 30 minutes. Maintain internal temperature <10°C.
- Reaction: Remove ice bath and stir at Room Temperature (RT) for 2 hours. Monitor by TLC (Hexane:EtOAc 9:1).
- Workup:
  - Wash with water (2 x 50 mL).
  - Wash with 1M HCl (50 mL) to remove residual amine.
  - Wash with saturated $NaHCO_3$ (50 mL) and Brine (50 mL).
  - Dry organic layer over anhydrous $MgSO_4$, filter, and concentrate in vacuo.
  - Yield Expectation: >95% clear, colorless oil (m-cresyl propionate).

Step 2: Fries Rearrangement (The Critical Step)

Solvent-free conditions are recommended for maximum throughput and temperature control.

- Setup: Transfer the crude ester (approx. 16.4 g) to a dry RBF equipped with a mechanical stirrer and a reflux condenser connected to an HCl gas trap (NaOH scrubber).
- Catalyst Addition: Add Aluminum Chloride ($AlCl_3$, 16.0 g, 120 mmol) in portions.
  - Note: Use a slight excess (1.2 eq) relative to the ester. $AlCl_3$ complexes 1:1 with the resulting ketone.
- Heating: Slowly heat the mixture to 140°C using an oil bath.
  - Observation: The mixture will melt and evolve HCl gas. It will eventually solidify into a viscous glassy mass/complex.
- Duration: Hold at 140°C for 2 hours.
- Quenching (Hydrolysis):

© 2026 BenchChem. All rights reserved.

- Cool the reaction mass to ~60°C (do not let it fully harden).
- Carefully pour the viscous mass onto Crushed Ice (200 g) containing Conc. HCl (20 mL).
- Caution: Vigorous reaction. Stir mechanically to break up the aluminum complex.

- Extraction:
  - Extract the aqueous slurry with Ethyl Acetate (3 x 100 mL).
  - Combine organics and wash with water and brine.
  - Dry over Na_2SO_4 and concentrate.

Purification & Analytical Validation

The crude product typically contains the target para-isomer and minor amounts of the ortho-isomer (2-hydroxy-4-methylpropiophenone).

Purification Protocol

- Recrystallization: Dissolve the crude solid in minimal hot Ethanol/Water (7:3 ratio) or Methanol.
- Cooling: Allow to cool slowly to RT, then refrigerate at 4°C.
- Filtration: Collect the crystals and wash with cold dilute alcohol.

Analytical Specifications

© 2026 BenchChem. All rights reserved.

Test	Acceptance Criteria	Notes
Appearance	White to off-white crystalline solid	Darkening indicates oxidation.
Melting Point	108°C - 112°C	Distinct from ortho-isomer (<70°C).
^{1}H NMR ($CDCl_3$)	δ 12.2 (s, 1H, -OH)	Chelated phenolic proton indicates ortho-ketone. Absence of this shift confirms para-OH (target).
^{1}H NMR ($CDCl_3$)	δ 2.95 (q, 2H), 1.21 (t, 3H)	Characteristic propionyl group signals.
HPLC Purity	>98.5% (Area %)	C18 Column, ACN:Water (Gradient).

Troubleshooting Guide

- Issue: Low Yield / Sticky Solid.
  - Cause: Incomplete hydrolysis of the $AlCl_3$ complex.
  - Solution: Increase quenching time and acidity. The Al-complex is very stable.
- Issue: Presence of ortho-isomer.
  - Cause: Reaction temperature too low (<100°C).
  - Solution: Ensure reaction reaches 140°C to drive thermodynamic rearrangement.

References

- Fries Rearrangement Scope: Martin, R. "The Fries Rearrangement." Organic Preparations and Procedures International, vol. 24, no.[4] 4, 1992, pp. 369-435.[4] Link
- Regioselectivity in Phenolic Acylation: Blatt, A. H. "The Fries Reaction."[1][2][4][5][6][7][8][9] Organic Reactions, vol. 1, 1942, pp. 342. Link

© 2026 BenchChem. All rights reserved.

- Target Compound Data (CAS 2887-55-0): National Center for Biotechnology Information. "PubChem Compound Summary for CID 76957, **1-(4-Hydroxy-2-methylphenyl)propan-1-one**." PubChem, 2024. Link

- Catalyst Handling: Sigma-Aldrich. "Aluminum Chloride: Technical Bulletin & Safety Data Sheet." Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Friedel–Crafts reaction - Wikipedia [en.wikipedia.org]
- 2. Fries Rearrangement [organic-chemistry.org]
- 3. prepchem.com [prepchem.com]
- 4. synarchive.com [synarchive.com]
- 5. Fries rearrangement - Wikipedia [en.wikipedia.org]
- 6. savemyexams.com [savemyexams.com]
- 7. Applications of Friedel–Crafts reactions in total synthesis of natural products - RSC Advances (RSC Publishing) DOI:10.1039/C8RA07325B [pubs.rsc.org]
- 8. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 9. alfa-chemistry.com [alfa-chemistry.com]

- To cite this document: BenchChem. [Application Note: Precision Synthesis of 1-(4-hydroxy-2-methylphenyl)propan-1-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2673106/docs#application-note-precision-synthesis-of-1-4-hydroxy-2-methylphenyl-propan-1-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

© 2026 BenchChem. All rights reserved.

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.